

Spectroscopic Profiling and Analytical Methodologies for 4(1H)-Pyridinone, 3,5-dinitro-

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Compound of Interest

Compound Name: 4(1H)-Pyridinone, 3,5-dinitro-

CAS No.: 19872-96-9

Cat. No.: B3249891

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Target Audience: Researchers, Analytical Scientists, and Drug Development Professionals

Executive Summary

4(1H)-Pyridinone, 3,5-dinitro- (commonly referred to as 3,5-dinitro-4-pyridone, CAS 10252-02-5) is a highly electron-deficient heterocyclic scaffold. It serves as a critical intermediate in the synthesis of complex polycyclic systems, active pharmaceutical ingredients (APIs), and transition-metal energetic complexes. Characterizing this compound requires a deep understanding of its tautomeric behavior and the profound electronic effects exerted by its dinitro substitution. This whitepaper provides a rigorous, self-validating framework for the spectroscopic characterization (NMR, IR, and MS) of 3,5-dinitro-4-pyridone, bridging the gap between theoretical causality and empirical analytical workflows.

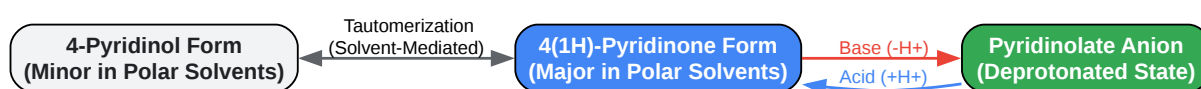
Structural and Mechanistic Context: The Tautomeric Equilibrium

The analytical behavior of 3,5-dinitro-4-pyridone is governed by its tautomeric equilibrium between the 4-pyridinol (hydroxy) and 4(1H)-pyridinone (oxo) forms[1]. In polar aprotic solvents

(e.g., DMSO), the pyridinone form predominates. This is due to the stabilization of the highly polarized N-H and C=O bonds by the strongly electron-withdrawing nitro groups at the 3 and 5 positions.

This extreme electron deficiency drastically deshields the ring protons and alters the vibrational force constants of the molecule, dictating the observed spectroscopic signatures.

Understanding this equilibrium is critical; failing to control the solvent environment will lead to spectral line broadening and irreproducible data.



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Fig 1: Tautomeric equilibrium and acid-base reactivity of 3,5-dinitro-4-pyridone.

Quantitative Spectroscopic Data Summary

The symmetry of the 3,5-dinitro-4-pyridone molecule (C_{2v} point group in its idealized planar state) simplifies its spectroscopic profile, though the electronic environment creates extreme chemical shifts. Below is the consolidated analytical data^{[2][3][4]}.

Analytical Domain	Parameter / Assignment	Observed Value / Range	Mechanistic Rationale
^1H NMR (DMSO- d_6)	H2, H6 (Singlet, 2H)	δ 9.10 – 9.45 ppm	Extreme deshielding induced by ortho- NO_2 groups and the para- $\text{C}=\text{O}$ moiety.
^1H NMR (DMSO- d_6)	N-H (Broad singlet, 1H)	δ 12.0 – 13.5 ppm	Highly acidic proton; rapid solvent exchange broadens the resonance.
^{13}C NMR (DMSO- d_6)	C4 (Carbonyl $\text{C}=\text{O}$)	δ 159.0 – 165.0 ppm	Characteristic shift for the heavily conjugated pyridinone carbonyl.
^{13}C NMR (DMSO- d_6)	C3, C5 ($\text{C}-\text{NO}_2$)	δ 145.0 – 148.0 ppm	Inductive electron withdrawal by the nitro groups deshields the ipso carbons.
^{13}C NMR (DMSO- d_6)	C2, C6 ($\text{C}-\text{H}$)	δ 140.0 – 143.0 ppm	Deshielding proximity to the electronegative ring nitrogen.
FT-IR (KBr)	$\nu(\text{N}-\text{H})$ / $\nu(\text{O}-\text{H})$	3100 – 3450 cm^{-1}	Broadened by extensive intermolecular hydrogen bonding networks.
FT-IR (KBr)	$\nu(\text{C}=\text{O})$	1655 – 1670 cm^{-1}	Strong dipole change; diagnostic confirmation of the pyridinone tautomer.
FT-IR (KBr)	$\nu_{\text{asym}}(\text{NO}_2)$	1520 – 1540 cm^{-1}	Asymmetric stretching of the conjugated nitro groups.

FT-IR (KBr)	$\nu_{\text{sym}}(\text{NO}_2)$	1340 – 1360 cm^{-1}	Symmetric stretching of the conjugated nitro groups.
ESI-MS (Negative)	$[\text{M-H}]^-$	m/z 184.0	Facile deprotonation of the acidic N-H group driven by the dinitro substitution.
ESI-MS/MS	$[\text{M-H} - \text{NO}_2]^-$	m/z 138.0	Primary fragmentation via homolytic/heterolytic cleavage of the C-NO ₂ bond.

Experimental Methodologies: Self-Validating Protocols

As an application scientist, executing these analyses requires moving beyond basic instrument operation to understanding the causality behind the sample preparation. The following protocols are designed as self-validating systems to ensure maximum data integrity.

Protocol 1: Nuclear Magnetic Resonance (NMR) Acquisition

Causality & Rationale: 3,5-dinitro-4-pyridone is a highly planar, rigid molecule that forms strong intermolecular hydrogen-bonding networks, rendering it poorly soluble in non-polar solvents like CDCl₃. DMSO-d₆ is selected not only for its superior solvating power but also because its strong hydrogen-bond accepting nature stabilizes the 4(1H)-pyridinone tautomer, ensuring a single, sharp set of resonances rather than a complex equilibrium mixture^[1]. Furthermore, the quaternary carbons (C3, C4, C5) lack attached protons, resulting in inefficient dipole-dipole relaxation.

Step-by-Step Workflow:

- **Sample Preparation:** Dissolve 15–20 mg of the analyte in 0.6 mL of anhydrous DMSO- d_6 . Ensure complete dissolution via brief sonication (avoid heating to prevent thermal degradation).
- **^1H NMR Acquisition:** Acquire at 400 MHz or higher. Set the spectral window to 15 ppm to ensure the highly deshielded N-H proton (~12-13 ppm) is captured.
- **^{13}C NMR Acquisition:**
 - **Critical Parameter:** Set the relaxation delay (D1) to at least 2.5–3.0 seconds. Failing to extend the D1 delay will result in the saturation of the C3, C4, and C5 quaternary carbon signals, causing them to disappear into the baseline noise.
 - Acquire a minimum of 512 scans to achieve a sufficient signal-to-noise ratio for the quaternary carbons.

Protocol 2: Fourier-Transform Infrared (FT-IR) Spectroscopy

Causality & Rationale: The KBr pellet method is preferred over ATR (Attenuated Total Reflectance) for this specific compound. The intense intermolecular hydrogen bonding in the solid state can cause anomalous dispersion and band distortion in ATR[3]. Dispersing the analyte in a non-absorbing KBr matrix yields sharp, highly resolved $\nu(\text{C}=\text{O})$ and $\nu(\text{NO}_2)$ bands.

Step-by-Step Workflow:

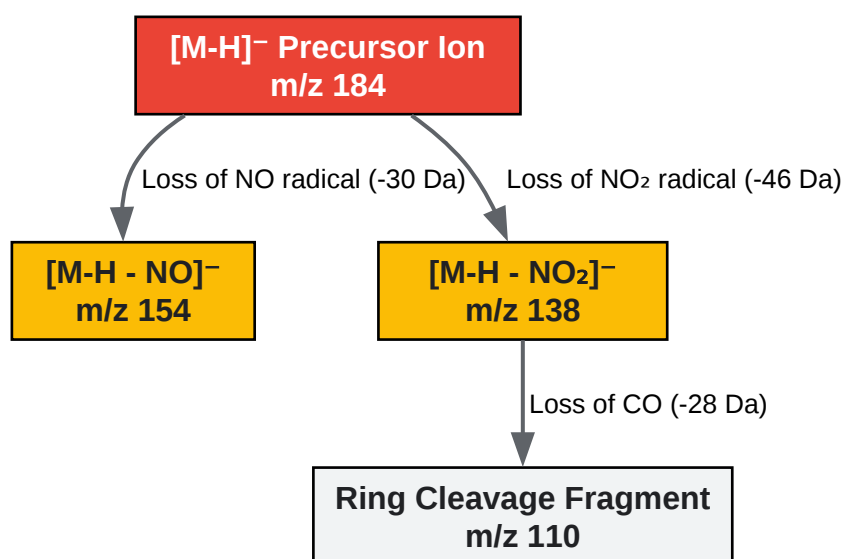
- **Matrix Preparation:** Dry spectroscopic-grade KBr in an oven at 110 °C for 2 hours to eliminate moisture (which would obscure the 3100–3400 cm^{-1} region).
- **Milling:** Grind 1–2 mg of 3,5-dinitro-4-pyridone with 100 mg of the dried KBr using an agate mortar and pestle until a fine, homogeneous powder is achieved.
- **Pressing:** Press the mixture under 10 tons of pressure for 2 minutes to form a translucent pellet.
- **Acquisition:** Scan from 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1} , accumulating 32 scans against a blank KBr background.

Protocol 3: LC-MS/MS Analysis

Causality & Rationale: The presence of two highly electron-withdrawing nitro groups significantly lowers the pKa of the N-H proton. Consequently, Negative Electrospray Ionization (ESI-) is the most sensitive and logical choice, yielding a robust $[M-H]^-$ precursor ion at m/z 184^[4]. Positive mode is avoided as the electron-deficient ring strongly resists protonation.

Step-by-Step Workflow:

- **Mobile Phase Optimization:** Prepare Mobile Phase A (Water) and Mobile Phase B (Acetonitrile). Crucial Step: Omit strong acids (e.g., Formic Acid or TFA) which suppress negative ionization. Instead, add 0.1% NH_4OH to both phases to drive the solution-phase equilibrium toward the deprotonated state.
- **Ionization Parameters:** Set the capillary voltage to 3.0 kV (Negative Mode), desolvation temperature to 350 °C, and cone voltage to a low setting (e.g., 20 V) to prevent in-source fragmentation.
- **Tandem MS (MS/MS):** Isolate the m/z 184 precursor ion. Apply a collision energy (CE) ramp of 15–30 eV using Argon as the collision gas to observe the characteristic losses of NO_2 and NO .



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Fig 2: Proposed ESI-MS/MS negative-ion fragmentation pathway for 3,5-dinitro-4-pyridone.

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